

Introduction: The Significance of the Pyridazinyl-Piperidine Scaffold

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Compound of Interest

Compound Name: 1-(Pyridazin-3-yl)piperidin-3-amine

Cat. No.: B13033269

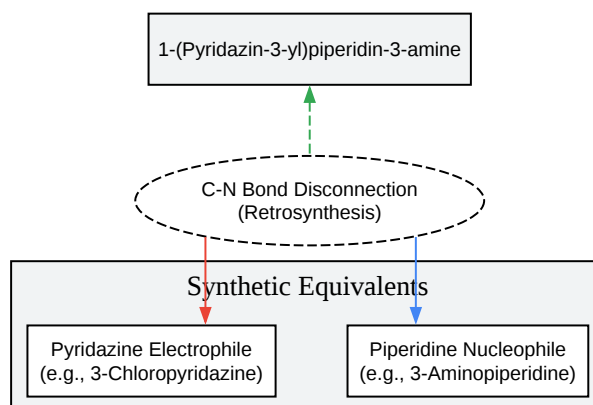
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The **1-(Pyridazin-3-yl)piperidin-3-amine** core is a significant heterocyclic scaffold in modern medicinal chemistry. Pyridazine and its derivatives are recognized for a wide array of biological activities, including antimicrobial, anticancer, and antihypertensive properties. [1][2] The piperidine moiety is a prevalent feature in numerous natural products and pharmaceutical drugs, often imparting favorable pharmacokinetic properties. The combination of these two rings creates a versatile structure that has been explored for the development of targeted therapeutics. Notably, derivatives of this scaffold have been synthesized and investigated as potential inhibitors of Jumonji domain-containing 6 (JMJD6), an enzyme identified as a promising target for treating certain types of breast cancer.[3]

This document serves as a comprehensive guide for researchers, providing detailed, field-proven protocols for the synthesis of **1-(Pyridazin-3-yl)piperidin-3-amine**. We will focus on the most robust and widely adopted synthetic strategies, explaining the causality behind experimental choices to ensure both reproducibility and a deeper understanding of the underlying chemical principles.

Retrosynthetic Analysis and Strategic Approach

The most logical disconnection for the target molecule is at the C-N bond between the pyridazine ring and the piperidine nitrogen. This approach suggests a coupling reaction between a pyridazine electrophile and a 3-aminopiperidine nucleophile.



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Caption: Retrosynthetic analysis of the target molecule.

While a direct Nucleophilic Aromatic Substitution (S_NAr) is a possibility, the C-Cl bond on an electron-deficient ring like pyridazine can be insufficiently reactive for direct coupling with an aliphatic amine under mild conditions. Therefore, a more powerful and versatile strategy is required. The Buchwald-Hartwig amination, a palladium-catalyzed cross-coupling reaction, is the industry-standard and scientifically preferred method for this transformation.[4][5] It offers broad substrate scope, excellent functional group tolerance, and generally high yields where traditional methods fail.[5]

Our primary protocol will detail a two-step sequence:

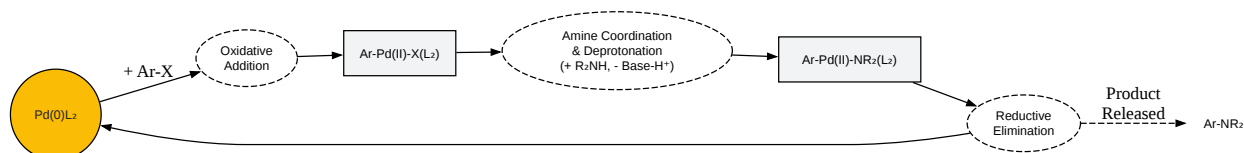
- Buchwald-Hartwig Amination: Coupling of 3-chloropyridazine with a Boc-protected 3-aminopiperidine. The use of a protecting group on the exocyclic amine is critical to prevent competitive N-arylation at that site.
- Deprotection: Removal of the Boc group to yield the final primary amine.

Protocol 1: Palladium-Catalyzed Buchwald-Hartwig Amination

This protocol describes the formation of the key C-N bond between the pyridazine and piperidine rings. The choice of a palladium catalyst, a specialized phosphine ligand, and a suitable base is crucial for the reaction's success. The ligand stabilizes the palladium center and facilitates the catalytic cycle.

Catalytic Cycle Overview

The reaction proceeds through a well-established catalytic cycle involving oxidative addition, amine coordination and deprotonation, and reductive elimination.[5]



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Caption: The catalytic cycle of the Buchwald-Hartwig amination.

Experimental Protocol: Synthesis of tert-butyl (1-(pyridazin-3-yl)piperidin-3-yl)carbamate

Materials:

- 3-Chloropyridazine
- tert-butyl (piperidin-3-yl)carbamate
- Tris(dibenzylideneacetone)dipalladium(0) (Pd₂(dba)₃)
- Xantphos (4,5-Bis(diphenylphosphino)-9,9-dimethylxanthene)
- Sodium tert-butoxide (NaOtBu)

- Toluene (anhydrous)
- Standard glassware for inert atmosphere chemistry (e.g., Schlenk flask)

Procedure:

- **Vessel Preparation:** To a dry Schlenk flask under an argon atmosphere, add 3-chloropyridazine (1.0 eq), tert-butyl (piperidin-3-yl)carbamate (1.1 eq), Xantphos (0.03 eq), and $\text{Pd}_2(\text{dba})_3$ (0.015 eq).
- **Reagent Addition:** Add sodium tert-butoxide (1.4 eq) to the flask.
- **Solvent Addition:** Add anhydrous toluene via syringe to achieve a substrate concentration of approximately 0.1 M.
- **Reaction Conditions:** Seal the flask and heat the reaction mixture to 100-110 °C with vigorous stirring.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed (typically 4-12 hours).
- **Workup:** Cool the mixture to room temperature. Dilute with ethyl acetate and quench carefully with water.
- **Extraction:** Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with water and brine.
- **Drying and Concentration:** Dry the organic phase over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure.
- **Purification:** Purify the crude residue by flash column chromatography on silica gel, typically using a gradient of ethyl acetate in hexanes, to yield the pure Boc-protected product.

Protocol 2: Boc Deprotection

This final step removes the tert-butoxycarbonyl (Boc) protecting group from the piperidine's exocyclic amine to yield the target compound. This is a standard acid-catalyzed hydrolysis.

Materials:

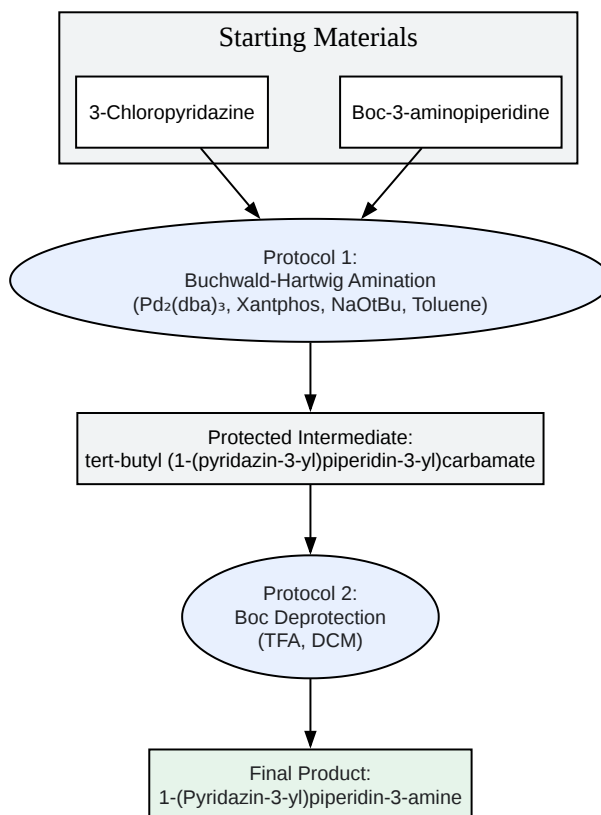
- tert-butyl (1-(pyridazin-3-yl)piperidin-3-yl)carbamate (from Protocol 1)
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM)

Procedure:

- **Dissolution:** Dissolve the purified product from Protocol 1 in dichloromethane (approx. 0.1 M).
- **Acid Addition:** Cool the solution in an ice bath (0 °C) and add trifluoroacetic acid (5-10 equivalents) dropwise.
- **Reaction:** Remove the ice bath and stir the reaction mixture at room temperature for 1-3 hours. Monitor the deprotection by TLC or LC-MS.
- **Solvent Removal:** Once the reaction is complete, remove the solvent and excess TFA under reduced pressure.

- Neutralization/Isolation: The product will be the TFA salt. To obtain the free base, dissolve the residue in a minimal amount of DCM and wash with a saturated aqueous solution of sodium bicarbonate (NaHCO_3). Dry the organic layer over Na_2SO_4 , filter, and concentrate to yield **1-(Pyridazin-3-yl)piperidin-3-amine**. Alternatively, the product can be isolated as a more stable dihydrochloride salt by treating a methanolic solution of the crude product with HCl in ether.[6]

Overall Synthetic Workflow



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Caption: Overall workflow for the synthesis of the target compound.

Data Summary

The following table provides a general summary of the quantitative parameters for the described synthetic protocols. Actual results may vary based on reaction scale and specific laboratory conditions.

Step	Reaction	Key Reagents	Typical Solvent	Temp. (°C)	Approx. Time (h)	Expected Yield (%)
1	Buchwald-Hartwig Amination	$\text{Pd}_2(\text{dba})_3$, Xantphos, NaOtBu	Toluene	100-110	4-12	70-90%
2	Boc Deprotection	Trifluoroacetic Acid (TFA)	Dichloromethane	0 - RT	1-3	>95%

Self-Validation and Trustworthiness

To ensure the integrity of the synthesis, each step must be validated.

- **Reaction Monitoring:** The progress of both the coupling and deprotection steps should be closely monitored using TLC or LC-MS. This allows for the determination of the reaction endpoint and prevents the formation of byproducts due to prolonged reaction times or excessive heat.
- **Product Characterization:** The identity and purity of the intermediate and final product must be confirmed through standard analytical techniques.
 - **Nuclear Magnetic Resonance (NMR):** ^1H and ^{13}C NMR spectroscopy will confirm the chemical structure, showing characteristic shifts for the pyridazine and piperidine protons and carbons.
 - **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) will confirm the exact molecular weight of the synthesized compound.[6]
 - **Purity Analysis:** High-Performance Liquid Chromatography (HPLC) can be used to determine the purity of the final compound, which is critical for its use in biological assays.

By adhering to these protocols and validation steps, researchers can confidently synthesize **1-(Pyridazin-3-yl)piperidin-3-amine** with high purity and in good yield, enabling further investigation into its potential therapeutic applications.

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